

Ethyl morpholine-2-carboxylate safety data sheet and handling precautions

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Compound of Interest

Compound Name: *Ethyl morpholine-2-carboxylate*

Cat. No.: *B044944*

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An In-Depth Technical Guide to the Safe Handling of **Ethyl Morpholine-2-Carboxylate**

Introduction: A Proactive Approach to Chemical Safety

Ethyl morpholine-2-carboxylate is a heterocyclic organic compound that serves as a valuable building block in synthetic chemistry, particularly within drug discovery and development programs. Its unique structural motif makes it a key intermediate for more complex molecules. However, its utility in the laboratory is matched by significant health hazards that demand a comprehensive and proactive safety-first mindset.

This guide is designed for researchers, chemists, and drug development professionals. As a Senior Application Scientist, my objective is not merely to list safety data but to provide a cohesive, in-depth framework for handling this chemical. We will explore the "why" behind each precaution, grounding our protocols in the fundamental chemical properties and toxicological profile of the substance. By understanding the causality of the risks, we can implement self-validating safety systems that protect researchers and ensure the integrity of our work.

Section 1: Chemical and Physical Profile

A foundational understanding of a substance's properties is the first step in a robust risk assessment. **Ethyl morpholine-2-carboxylate** is a liquid whose primary hazards are associated with its corrosivity and irritant properties.

Identifier	Value	Source
IUPAC Name	ethyl morpholine-2-carboxylate	[1]
CAS Number	107904-06-3	[1] [2]
Molecular Formula	C ₇ H ₁₃ NO ₃	[1] [2]
Molecular Weight	159.18 g/mol	[1] [2]
Synonyms	ethyl 2-morpholinecarboxylate	[1]

Physical Property	Value	Source
Physical State	Liquid	[2]
Appearance	No information available	[2]
Boiling Point	103 - 105 °C @ 1.0 mmHg	[2]
Flash Point	No information available	[2]
pH	No information available	[2]

Section 2: Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) provides a universal language for chemical hazard communication. **Ethyl morpholine-2-carboxylate** is classified as a hazardous substance, with its primary dangers being severe damage to skin and eyes, and respiratory irritation.[\[1\]](#)[\[2\]](#)

GHS Classification	Details
Pictograms	Corrosion, Irritant
Signal Word	Danger
Hazard Statements	H314: Causes severe skin burns and eye damage. H335: May cause respiratory irritation.
Precautionary Statements	Prevention (P260, P264, P271, P280): Do not breathe vapors. Wash hands and exposed skin thoroughly after handling. Use only outdoors or in a well-ventilated area. Wear protective gloves, protective clothing, eye protection, and face protection. Response (P301+P330+P331, P303+P361+P353, P304+P340, P305+P351+P338, P310): Specific, immediate actions for ingestion, skin/hair contact, inhalation, and eye contact, all culminating in the directive to immediately call a POISON CENTER or physician. Storage (P403+P233, P405): Store in a well-ventilated place. Keep container tightly closed. Store locked up. Disposal (P501): Dispose of contents/container to an approved waste disposal plant.

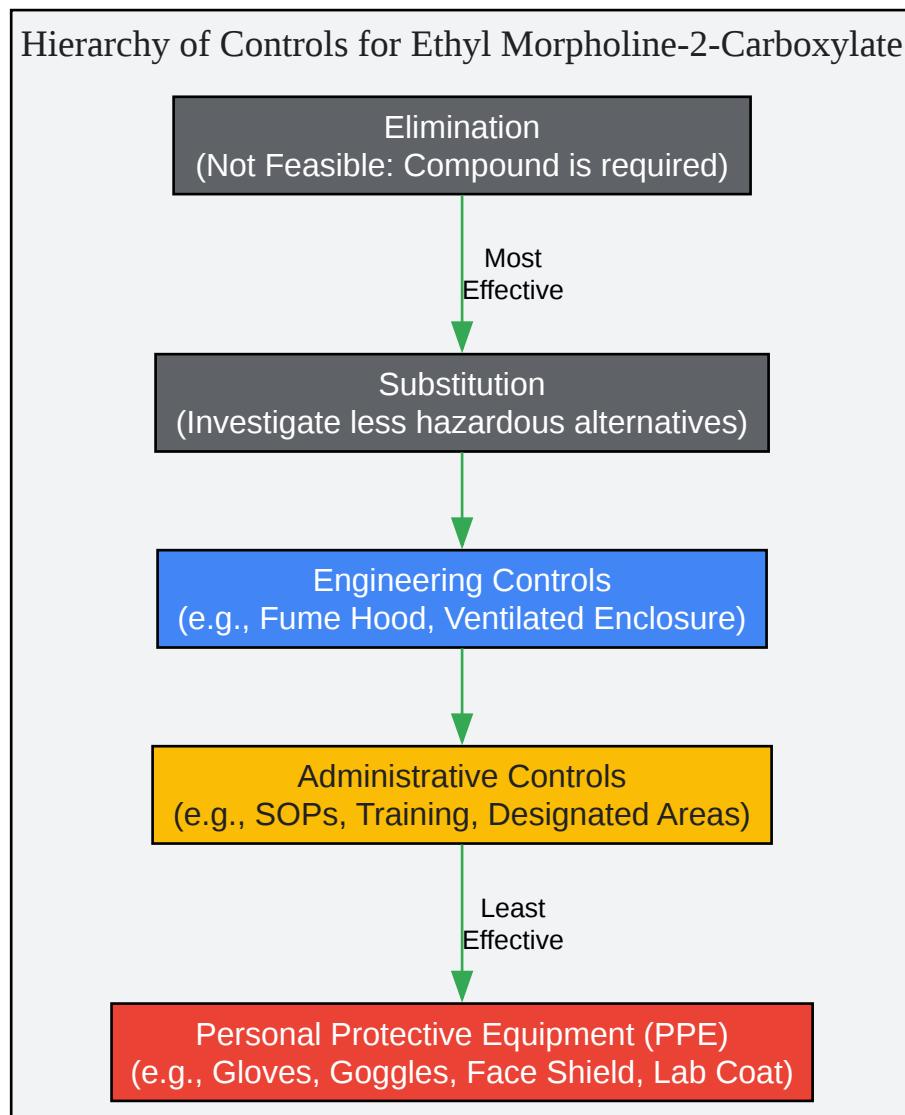
Source:[1][2]

Causality of Hazards:

- H314 (Corrosivity): The chemical structure of **ethyl morpholine-2-carboxylate**, likely due to the morpholine nitrogen's basicity and the overall molecular reactivity, allows it to cause severe chemical burns upon contact with skin and eyes. This is not a simple irritation; it is destructive to tissue and can cause permanent damage.[1][2]
- H335 (Respiratory Irritation): The compound's volatility, though not high, is sufficient for its vapors to be inhaled. These vapors can irritate the mucous membranes of the respiratory tract, leading to coughing, shortness of breath, and inflammation.[1][2]

Section 3: Risk Management through the Hierarchy of Controls

Effective safety management relies on a layered defense strategy known as the hierarchy of controls. This framework prioritizes the most effective and reliable control measures over less effective ones. The primary goal is to engineer out the hazard, and only then rely on personal behaviors and protective equipment.



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Caption: The Hierarchy of Controls prioritizes engineering solutions over procedural and personal protection.

- Engineering Controls: This is the most critical layer of protection for handling **ethyl morpholine-2-carboxylate**.
 - Chemical Fume Hood: All manipulations of this compound (weighing, transferring, reactions) must be performed inside a certified chemical fume hood. This physically isolates the researcher from vapors and potential splashes.
 - Ventilation: The laboratory must have adequate general ventilation to dilute any fugitive emissions.
 - Emergency Equipment: An emergency eyewash station and safety shower must be immediately accessible and tested regularly.[3][4]
- Administrative Controls: These are the procedures and work practices that minimize exposure.
 - Standard Operating Procedures (SOPs): Develop and strictly follow a detailed SOP for all tasks involving this chemical.
 - Training: All personnel must be trained on the specific hazards, handling protocols, and emergency procedures for this compound before beginning work.
 - Designated Areas: Clearly mark areas where **ethyl morpholine-2-carboxylate** is stored and handled.
- Personal Protective Equipment (PPE): PPE is the final barrier of defense and is non-negotiable.
 - Eye and Face Protection: Chemical safety goggles and a face shield are required to protect against splashes.[2] Standard safety glasses are insufficient.
 - Skin Protection: Wear a flame-resistant lab coat and appropriate protective gloves. Nitrile gloves are a common choice, but it is crucial to check the manufacturer's compatibility

chart for breakthrough time. Always double-glove when handling corrosives. Contaminated clothing must be removed immediately and decontaminated before reuse.[2]

- Respiratory Protection: If engineering controls fail or during a large spill, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[2]

Section 4: Standard Operating Protocol for Safe Handling

This protocol provides a self-validating workflow. Each step is designed to confirm safety before proceeding to the next.

- Pre-Handling Verification:
 1. Confirm the chemical fume hood is on and functioning correctly (check airflow monitor).
 2. Ensure the work area is clean and uncluttered.
 3. Verify the location and functionality of the nearest eyewash station and safety shower.
 4. Don all required PPE: lab coat, chemical splash goggles, face shield, and double-gloved with chemically resistant gloves.
- Chemical Handling (e.g., Aliquoting):
 1. Place an absorbent, plastic-backed liner on the fume hood work surface to contain minor drips.
 2. Secure the primary container of **ethyl morpholine-2-carboxylate**.
 3. Slowly and carefully open the container, pointing the opening away from your face.
 4. Use a clean pipette or syringe to transfer the desired amount to a secondary, labeled container.
 5. Perform all transfers over a secondary containment tray to catch any potential spills.
 6. Tightly cap both containers immediately after the transfer is complete.

- Post-Handling Procedures:
 1. Decontaminate any non-disposable equipment used (e.g., spatulas) with an appropriate solvent.
 2. Wipe down the work surface liner. Dispose of the liner and any contaminated disposable items (e.g., pipettes) in a designated hazardous waste container.
 3. Remove PPE in the correct order: outer gloves, face shield, goggles, lab coat, inner gloves.
 4. Wash hands and any exposed skin thoroughly with soap and water.[\[2\]](#)

Section 5: Emergency Protocols

Immediate and correct response to an emergency is critical to mitigating harm.

First-Aid Measures

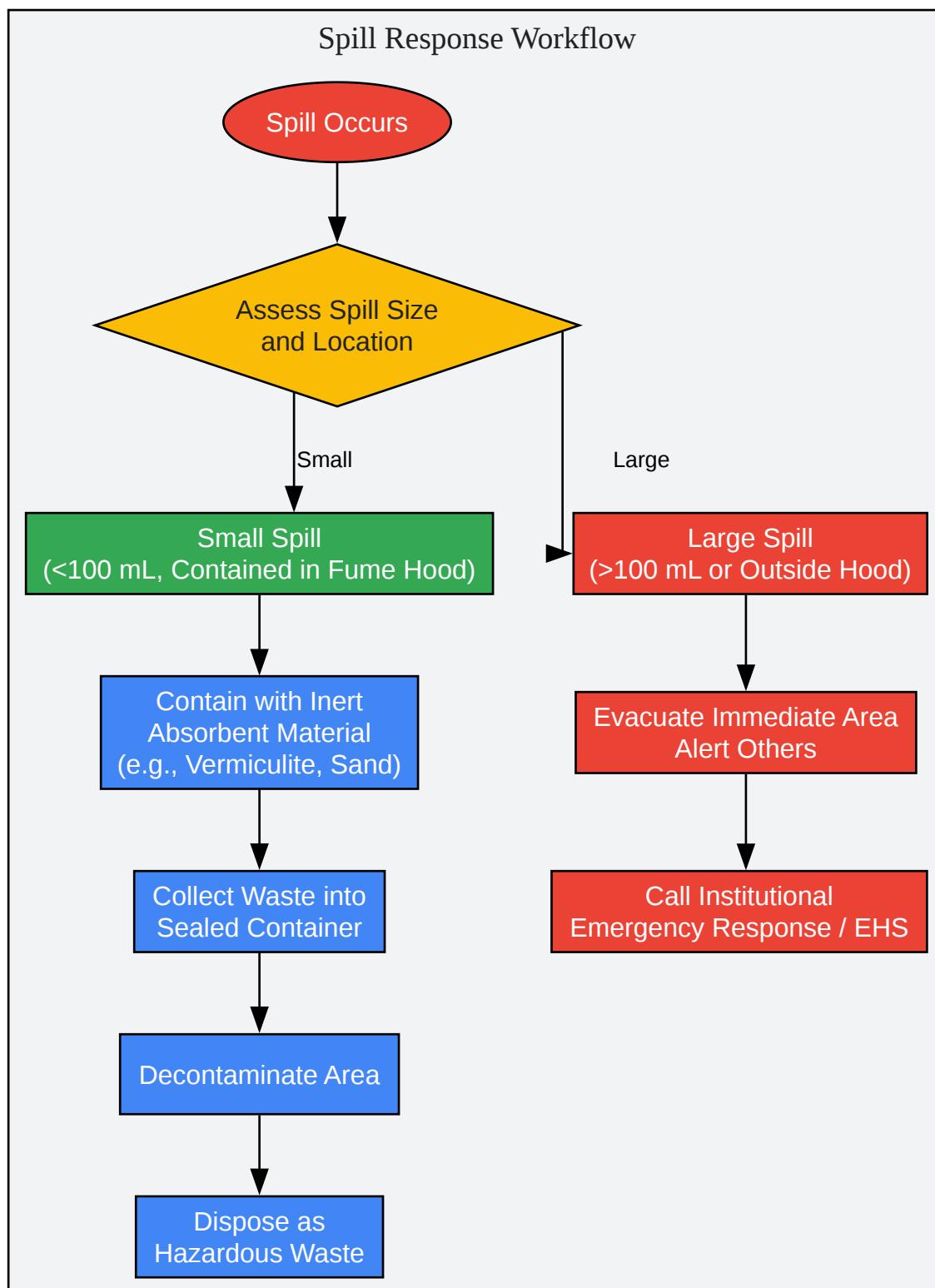
Immediate medical attention is required for all exposures.[\[2\]](#)

Exposure Route	Protocol
Inhalation	<ol style="list-style-type: none">1. Immediately move the victim to fresh air.2. Keep the person at rest in a position comfortable for breathing.3. If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth).4. Immediately call a POISON CENTER or physician.
Skin Contact	<ol style="list-style-type: none">1. Immediately flush the skin with copious amounts of water for at least 15 minutes while removing all contaminated clothing and shoes.2. Use the safety shower if the contact area is large.3. Immediately call a POISON CENTER or physician.
Eye Contact	<ol style="list-style-type: none">1. Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Use an eyewash station.2. Remove contact lenses, if present and easy to do. Continue rinsing.3. Immediately call a POISON CENTER or physician.
Ingestion	<ol style="list-style-type: none">1. Rinse mouth thoroughly with water.2. DO NOT induce vomiting.3. Never give anything by mouth to an unconscious person.4. Immediately call a POISON CENTER or physician.

Source:[[2](#)]

Spill Response Workflow

The response to a spill depends on its scale and location. All personnel in the area should be alerted immediately.



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Caption: Workflow for responding to a chemical spill.

Section 6: Storage and Incompatibility

Proper storage is essential for maintaining chemical stability and preventing hazardous reactions.

- Storage Conditions: Store in a dry, cool, and well-ventilated area.[2] The storage location should be a designated corrosives area and be kept locked.[2] Keep containers tightly closed to prevent moisture contamination and vapor release.[2] Some suppliers recommend refrigerated storage (2-8°C) under an inert atmosphere.
- Incompatible Materials: Keep this compound segregated from the following materials to prevent violent or hazardous reactions:
 - Strong oxidizing agents (e.g., perchlorates, nitrates)[2][3]
 - Strong acids (e.g., hydrochloric acid, sulfuric acid)[2][3]
 - Strong bases[2]
 - Acid anhydrides and acid chlorides[2]

Section 7: Waste Disposal

All waste containing **ethyl morpholine-2-carboxylate**, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as hazardous waste.

- Procedure:
 - Collect waste in a clearly labeled, sealed, and chemically compatible container.
 - Do not mix with incompatible waste streams.
 - Follow all local, state, and federal regulations for hazardous waste disposal.
 - Consult with your institution's Environmental Health and Safety (EHS) department for specific disposal procedures and to schedule a waste pickup.[2]

Conclusion

Ethyl morpholine-2-carboxylate is a potent chemical that requires stringent safety protocols. Its corrosive nature leaves no room for error in handling. By understanding its properties, implementing a control hierarchy, and adhering strictly to established procedures for handling, emergencies, and disposal, researchers can work with this valuable compound safely and effectively. The principles of proactive risk assessment and layered defense are paramount to ensuring a safe laboratory environment for everyone.

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